

D-2-Aminohexanoic acid-d9 solubility in different solvents

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Compound of Interest

Compound Name: D-2-Aminohexanoic acid-d9

Cat. No.: B15554911

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Technical Support Center: D-2-Aminohexanoic acid-d9

This technical support center provides guidance on the solubility of **D-2-Aminohexanoic acid-d9** and offers troubleshooting for common experimental challenges.

Solubility Data

Quantitative solubility data for **D-2-Aminohexanoic acid-d9** is not readily available. However, data for the non-deuterated form, Norleucine (2-aminohexanoic acid), can be used as a reasonable estimate. It is important to note that deuteration can slightly decrease water solubility.^[1]

Table 1: Solubility of Norleucine (Non-deuterated form) in Various Solvents

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility	Temperature (°C)
Water	H ₂ O	18.02	16 g/L[2]	23
Dimethyl sulfoxide (DMSO)	(CH ₃) ₂ SO	78.13	Soluble	Not Specified
Ethanol	C ₂ H ₅ OH	46.07	Sparingly Soluble	Not Specified
Methanol	CH ₃ OH	32.04	Sparingly Soluble	Not Specified
N,N-Dimethylformamide (DMF)	(CH ₃) ₂ NCH	73.09	Soluble	Not Specified

Note: In general, amino acids are soluble in water and insoluble in non-polar organic solvents. [3] The solubility is influenced by factors such as pH and the presence of salts.[4] For preparing stock solutions, DMSO is a common solvent for related compounds.[5]

Experimental Protocol: Solubility Determination (Gravimetric Method)

This protocol outlines a general procedure for determining the solubility of **D-2-Aminohexanoic acid-d9** in a given solvent.[6]

- Preparation of Supersaturated Solution:
 - Add an excess amount of **D-2-Aminohexanoic acid-d9** to a known volume of the desired solvent in a sealed container (e.g., a vial or Eppendorf tube).
- Equilibration:
 - Agitate the mixture at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. A shaker or ThermoMixer can be used for this purpose.[6]

- Separation of Solid and Liquid Phases:
 - Centrifuge the sample to pellet the undissolved solid.
 - Carefully collect a known volume of the supernatant (the clear, saturated solution).
- Solvent Evaporation:
 - Evaporate the solvent from the collected supernatant under vacuum or by gentle heating.
- Mass Determination:
 - Weigh the remaining solid residue.
- Calculation:
 - Calculate the solubility by dividing the mass of the dissolved solid by the volume of the solvent used.

Troubleshooting Guide & FAQs

Q1: I am having difficulty dissolving **D-2-Aminohexanoic acid-d9** in water.

A1:

- Increase Temperature: Gently warming the solution can increase the solubility of most solids.
- Adjust pH: The solubility of amino acids is pH-dependent. Try adjusting the pH slightly towards acidic or basic conditions. For many amino acids, solubility is lowest at their isoelectric point.
- Sonication: Using an ultrasonic bath can help to break up clumps of powder and accelerate dissolution.
- Increase Stirring/Agitation: Ensure the solution is being adequately mixed.

Q2: The compound precipitated out of solution after cooling.

A2: This indicates that the initial solution was supersaturated at the lower temperature. To maintain a stable solution, either keep the solution at the higher temperature or prepare a less concentrated solution.

Q3: Can I use DMSO to make a stock solution?

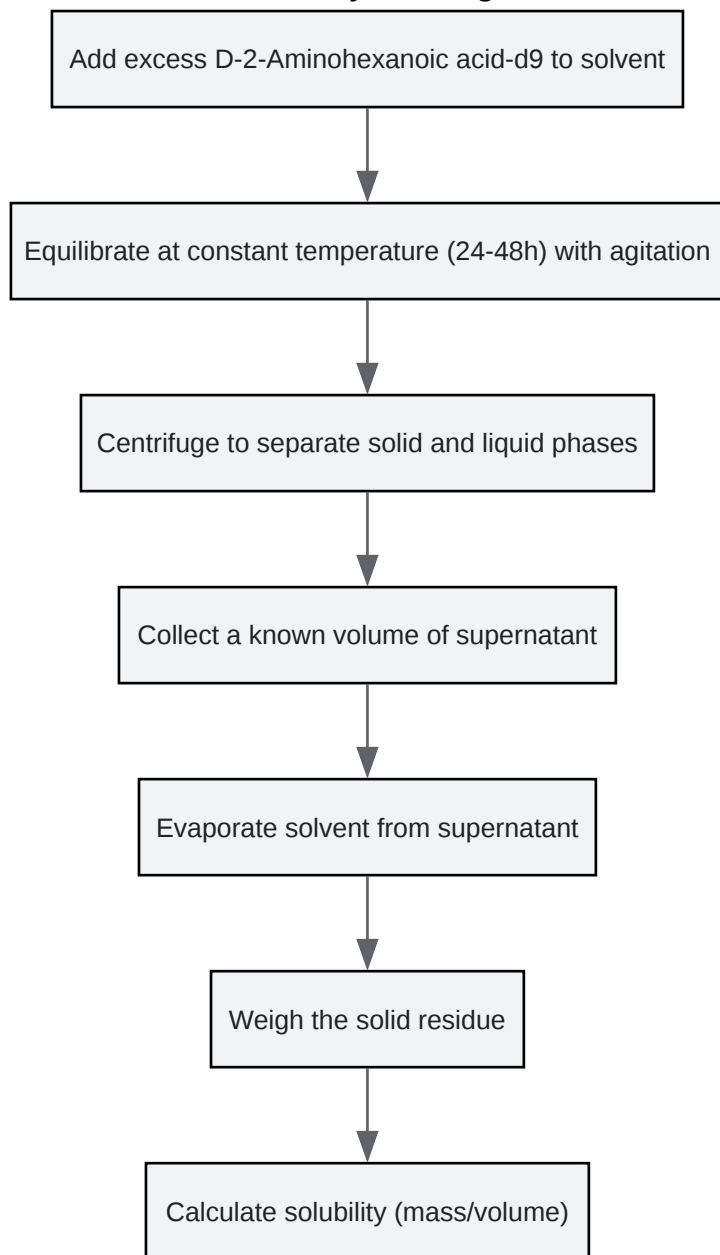
A3: Yes, DMSO is a common solvent for preparing high-concentration stock solutions of organic molecules.^{[5][7]} These stock solutions can then be diluted into aqueous buffers for final experiments. Be aware of the potential effects of residual DMSO on your specific assay.

Q4: Is **D-2-Aminohexanoic acid-d9** soluble in ethanol or methanol?

A4: Amino acids generally have lower solubility in alcohols compared to water. While some dissolution may occur, achieving high concentrations is unlikely. These solvents are more suitable for rinsing or as part of a solvent system rather than as a primary solvent.

Experimental Workflow Diagram

General Solubility Testing Workflow



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Caption: General workflow for determining the solubility of a compound.

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